

Handling and safety precautions for 2-Methylbiphenyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylbiphenyl

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Technical Support Center: 2-Methylbiphenyl

This guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with **2-Methylbiphenyl** (CAS 643-58-3).

Section 1: Frequently Asked Questions (FAQs)

Q1: What is **2-Methylbiphenyl** and what are its primary hazards?

A1: **2-Methylbiphenyl** is an aromatic hydrocarbon that appears as a clear, colorless to light-yellow liquid.^{[1][2]} Its primary hazards, as identified by the Globally Harmonized System (GHS), include causing skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335).^{[3][4][5]} It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.^{[4][6]}

Q2: What are the key physical and chemical properties of **2-Methylbiphenyl**?

A2: Understanding the properties of **2-Methylbiphenyl** is vital for safe handling and experimental design. Key quantitative data are summarized below.

| Property | Value | Source(s) |
|-------------------|---|---|
| Molecular Formula | C13H12 | [1] [3] [7] |
| Molecular Weight | 168.23 g/mol | [1] [3] |
| Appearance | Clear colorless to yellow liquid or viscous liquid | [1] [2] |
| Boiling Point | ~255 - 256 °C | [3] [7] [8] |
| Melting Point | -0.2 °C | [3] [8] |
| Flash Point | ~107 °C (225 °F) (Closed Cup) | [7] [8] |
| Density | ~1.01 g/cm ³ at 20-22 °C | [3] [7] [8] |
| Solubility | Insoluble in water. [1] [3] | [1] [3] |
| LogP | ~3.66 - 4.14 | [3] [7] |

Q3: How should I properly store **2-Methylbiphenyl** in the laboratory?

A3: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#) Keep it away from strong oxidizing agents and sources of ignition.[\[9\]](#) Ensure it is stored apart from incompatible materials and foodstuff containers.[\[6\]](#) Some suppliers also recommend storing under nitrogen.[\[10\]](#)

Q4: What should I do if the **2-Methylbiphenyl** has solidified or become highly viscous in the container?

A4: The melting point of **2-Methylbiphenyl** is -0.2 °C, so it should be liquid at ambient laboratory temperatures.[\[3\]](#)[\[8\]](#) If it has solidified due to cold storage, you can warm it gently in a lukewarm water bath. Do not use a direct heat source like a hot plate, as this can create localized hot spots and increase vapor pressure. Ensure the container is securely capped during warming and allow it to return to room temperature before opening.

Section 2: Personal Protective Equipment (PPE)

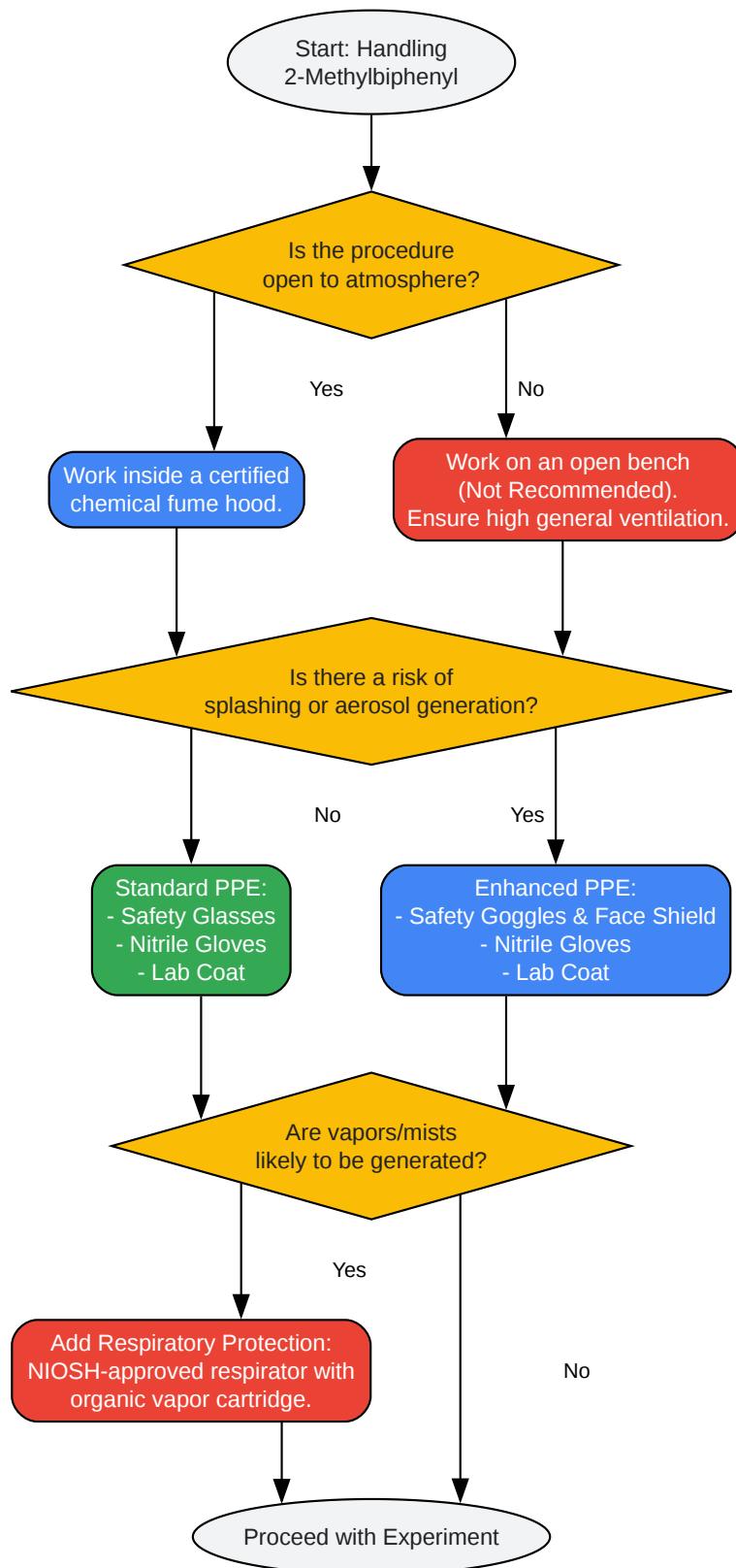
Q5: What is the mandatory PPE for handling **2-Methylbiphenyl**?

A5: Based on its hazard profile, the following PPE is required:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[6][10][11]
- Skin Protection: Wear a flame-resistant lab coat and handle the chemical with impervious gloves (e.g., nitrile).[6][11][12] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[6][13]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[4][6] If exposure limits are likely to be exceeded or if you experience respiratory irritation, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[6][9]
- Footwear: Closed-toe shoes are mandatory in any area where chemicals are handled.[12]

Q6: How do I select the correct PPE for my specific experiment?

A6: The level of PPE depends on the experimental conditions. Use the following decision workflow to determine the appropriate protection level.

[Click to download full resolution via product page](#)*Caption: PPE selection workflow for **2-Methylbiphenyl**.*

Section 3: Troubleshooting and Emergency Procedures

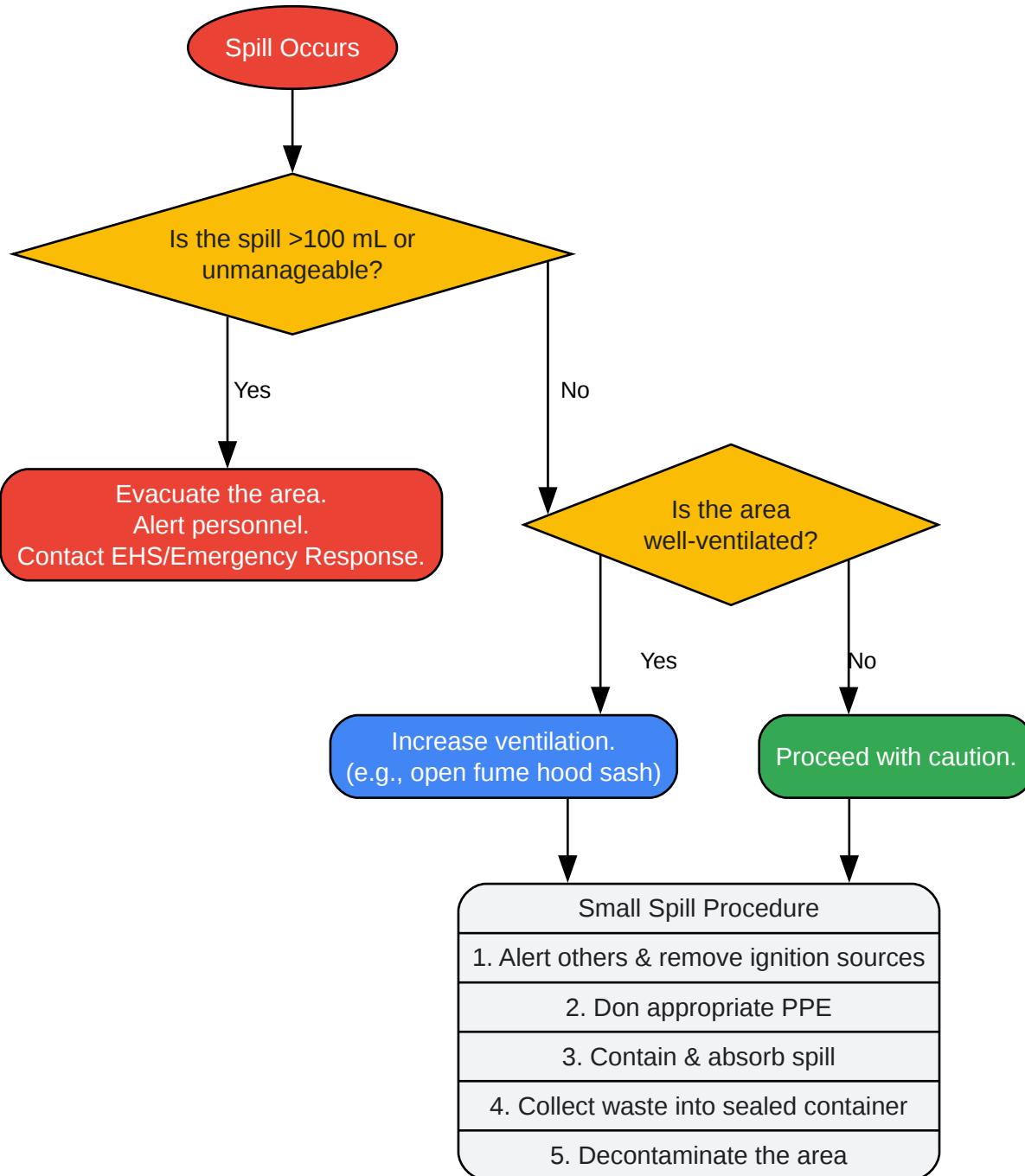
Q7: What should I do in case of a small chemical spill (<100 mL)?

A7: For small spills, follow these steps:

- Alert personnel in the immediate area.[[14](#)]
- Ensure the area is well-ventilated and remove all sources of ignition.[[9](#)]
- Wearing appropriate PPE, contain the spill with an inert absorbent material like vermiculite, sand, or a commercial spill pillow.[[15](#)]
- Working from the outside in, absorb the material.[[15](#)]
- Scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area with a solvent like 60-70% ethanol, followed by soap and water.[[9](#)]
- Dispose of all contaminated materials (gloves, absorbent, etc.) as hazardous waste.[[9](#)][[16](#)]

Q8: What constitutes a large spill and how should it be handled?

A8: Any spill you cannot safely manage on your own, or a spill larger than ~100 mL, should be considered a large spill.[[16](#)] In this event, evacuate the area immediately, alert others, and contact your institution's Environmental Health and Safety (EHS) department for emergency response.[[16](#)][[17](#)]

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Caption: Logical workflow for responding to a chemical spill.

Q9: What are the first aid measures for exposure to **2-Methylbiphenyl**?

A9:

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[4][6][10]
- Skin Contact: Take off contaminated clothing immediately.[6] Wash the affected area with plenty of soap and water for at least 15 minutes.[4][17] If skin irritation occurs, get medical advice.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][10] Remove contact lenses if present and easy to do.[4] If eye irritation persists, seek medical attention.[4]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][13]

Section 4: Experimental Protocols

Q10: What is a safe protocol for weighing and dissolving **2-Methylbiphenyl** for an experiment?

A10: The following protocol is designed to minimize exposure and ensure accurate preparation of solutions.

Protocol: Safe Weighing and Dissolution of **2-Methylbiphenyl**

Objective: To accurately weigh a specific mass of **2-Methylbiphenyl** and dissolve it in a solvent while minimizing exposure risk.

Materials:

- **2-Methylbiphenyl**
- Appropriate solvent
- Glassware (beaker, volumetric flask)
- Stir bar and stir plate
- Analytical balance

- Spatula / Pipette
- Wash bottle with solvent
- Hazardous waste container

Procedure:

- Preparation:
 - Ensure you are wearing all required PPE (safety goggles, lab coat, nitrile gloves).
 - Perform all work inside a certified chemical fume hood.
 - Place plastic-backed absorbent paper on the work surface to contain any minor drips.[\[18\]](#)
 - Label your destination glassware clearly.
- Weighing (by difference):
 - Place the sealed container of **2-Methylbiphenyl** on the analytical balance and tare it.
 - Remove the container from the balance.
 - Inside the fume hood, carefully open the container. Using a clean pipette, transfer an approximate amount of the liquid into your tared destination beaker.
 - Securely re-cap the main **2-Methylbiphenyl** container.
 - Place the newly sealed main container back on the balance. The negative reading is the exact mass of the chemical you transferred. Record this value.
- Dissolution:
 - Inside the fume hood, add a magnetic stir bar to your beaker containing the **2-Methylbiphenyl**.
 - Place the beaker on a stir plate and begin gentle stirring.

- Slowly add a portion of your chosen solvent to the beaker, allowing the **2-Methylbiphenyl** to dissolve.
- If preparing a solution of a specific concentration, carefully transfer the dissolved contents to a volumetric flask.
- Rinse the original beaker with small aliquots of the solvent, transferring the rinsate to the volumetric flask to ensure a complete quantitative transfer.
- Bring the solution to the final volume with the solvent, cap, and invert several times to mix thoroughly.

- Cleanup:
 - Wipe down the spatula/pipette with a solvent-dampened towel and dispose of it in the solid hazardous waste.
 - Dispose of the absorbent bench paper and any contaminated gloves into the designated hazardous waste container.[19]
 - Wash all glassware thoroughly.
- Waste Disposal:
 - All waste generated, including excess solution and cleaning materials, must be disposed of in a properly labeled hazardous waste container.[17] Do not pour **2-Methylbiphenyl** waste down the drain.[6]

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- To cite this document: BenchChem. [Handling and safety precautions for 2-Methylbiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165360#handling-and-safety-precautions-for-2-methylbiphenyl>]

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